VPM-p15 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*VPM-p15*
Cat. No.:	*B15603103*

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Application Notes and Protocols for VPM-p15

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **VPM-p15**, a potent and selective peptide agonist for the adhesion G protein-coupled receptor G2 (ADGRG2), also known as GPR64. **VPM-p15** is an optimized version of the endogenous p15 peptide, exhibiting significantly higher affinity for ADGRG2.[1][2] This makes it a valuable tool for investigating the physiological and pathological roles of this receptor.

Product Information

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Property	Value
Full Name	VPM-p15
Sequence	H-Val-Ser-Phe(4-Me)-Gly-Ile-Leu-Leu-Asp-Leu-Ser-Arg-Thr-Ser-Leu-Pro-OH[2][3]
Molecular Formula	$C_{75}H_{126}N_{18}O_{22}$[3]
Molecular Weight	1631.91 g/mol [3]
Target	Adhesion G Protein-Coupled Receptor G2 (ADGRG2/GPR64)[2][3]
Activity	Agonist[2][3]

Solubility and Storage

Proper handling and storage of **VPM-p15** are critical to maintain its stability and activity. The lyophilized peptide is stable for extended periods when stored correctly. Once reconstituted, the peptide's stability in solution is more limited.

Storage Conditions

Form	Storage Temperature	Stability
Lyophilized Powder	-80°C	2 years[3]
	-20°C	1 year[3]
In Solvent	-80°C	6 months[3]
	-20°C	1 month[3]

Note: Avoid repeated freeze-thaw cycles of solutions.[4] It is recommended to aliquot the stock solution into single-use volumes.

Solubility Data

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VPM-p15 is soluble in dimethyl sulfoxide (DMSO) and physiological buffers.[2] For cell-based assays, it is recommended to prepare a concentrated stock solution in DMSO.

Solvent	Maximum Concentration	Preparation Notes
DMSO	15 mg/mL (9.19 mM)	May require sonication and warming to fully dissolve.[3]

Experimental Protocols

Preparation of **VPM-p15** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **VPM-p15** in DMSO.

Materials:

- **VPM-p15** lyophilized powder
- Anhydrous/sterile DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator

Procedure:

- Before opening, allow the vial of lyophilized **VPM-p15** to equilibrate to room temperature to prevent condensation of moisture.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial of **VPM-p15**. For example, for 1 mg of **VPM-p15** (MW = 1631.91), add 61.28 µL of DMSO.
- Vortex the vial for 1-2 minutes to aid in dissolution.
- If the peptide is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes. Gentle warming (e.g., 37°C) can also be applied.[3]

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- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months).[3]

In Vitro Cell-Based cAMP Assay

This protocol provides a general guideline for measuring the effect of **VPM-p15** on intracellular cyclic adenosine monophosphate (cAMP) levels in cells expressing ADGRG2. This assay is based on the activation of the Gs signaling pathway.[1]

Materials:

- HEK293 cells (or other suitable cell line) stably or transiently expressing human ADGRG2
- Cell culture medium (e.g., DMEM) supplemented with 10% FBS
- Phosphate-buffered saline (PBS)
- **VPM-p15** stock solution (10 mM in DMSO)
- Assay buffer (e.g., HBSS with 20 mM HEPES, pH 7.4)
- cAMP assay kit (e.g., GloSensor™ cAMP Assay, HTRF cAMP Assay)
- White, opaque 96-well or 384-well microplates
- Multimode plate reader

Procedure:

- Cell Seeding:
  - The day before the assay, seed the ADGRG2-expressing cells into white, opaque microplates at a density optimized for your cell line and plate format.
  - Incubate the cells overnight at 37°C in a humidified atmosphere with 5% CO_2.
- Preparation of **VPM-p15** Working Solutions:

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- On the day of the experiment, thaw an aliquot of the 10 mM **VPM-p15** stock solution.
- Prepare serial dilutions of **VPM-p15** in the assay buffer to achieve the desired final concentrations for the dose-response curve. Remember to account for the dilution factor when adding to the cells.
- Important: The final concentration of DMSO in the wells should be kept below 0.5% to avoid solvent-induced cytotoxicity. Prepare a vehicle control containing the same final concentration of DMSO as the highest **VPM-p15** concentration.

- cAMP Assay:
  - Carefully remove the cell culture medium from the wells.
  - Wash the cells once with PBS.
  - Add the appropriate volume of assay buffer or the specific components of your chosen cAMP assay kit to each well.
  - Add the **VPM-p15** working solutions and the vehicle control to the respective wells.
  - Incubate the plate at 37°C for the time recommended by the cAMP assay kit manufacturer (typically 15-30 minutes).
  - Following incubation, proceed with the detection steps as outlined in the cAMP assay kit protocol.
  - Measure the signal (e.g., luminescence or fluorescence) using a multimode plate reader.
- Data Analysis:
  - Normalize the data to the vehicle control.
  - Plot the normalized response against the logarithm of the **VPM-p15** concentration.
  - Fit the data using a non-linear regression model (e.g., sigmoidal dose-response) to determine the EC_{50} value.

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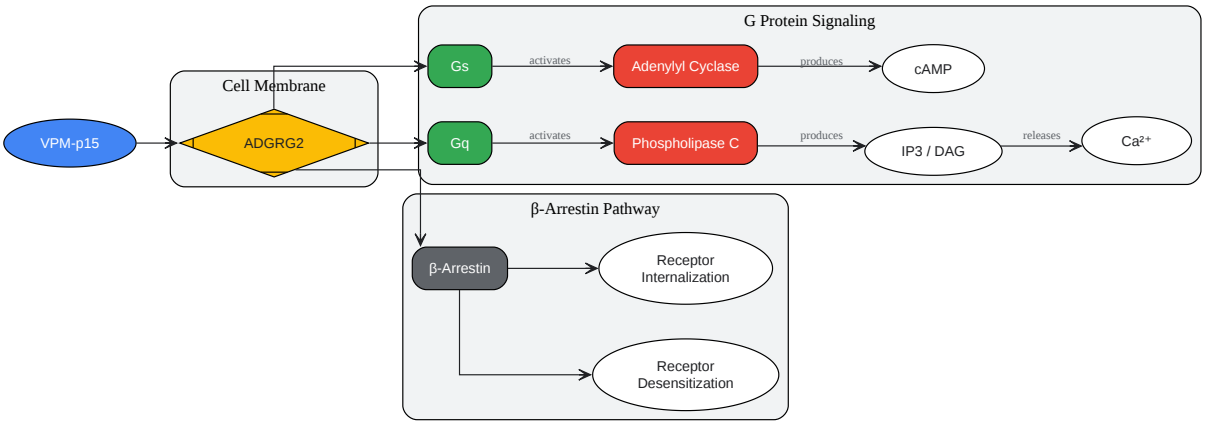
Signaling Pathway and Experimental Workflow

VPM-p15-Mediated ADGRG2 Signaling

VPM-p15 binding to ADGRG2 activates multiple downstream signaling pathways, including Gs, Gq, and β-arrestin recruitment.[1][3][5] The Gs pathway leads to the production of cAMP, while the Gq pathway results in an increase in intracellular calcium. β-arrestin recruitment can lead to receptor desensitization and internalization, as well as the initiation of G protein-independent signaling cascades.[6]



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Caption: **VPM-p15** signaling through ADGRG2.

Experimental Workflow for **VPM-p15** Characterization

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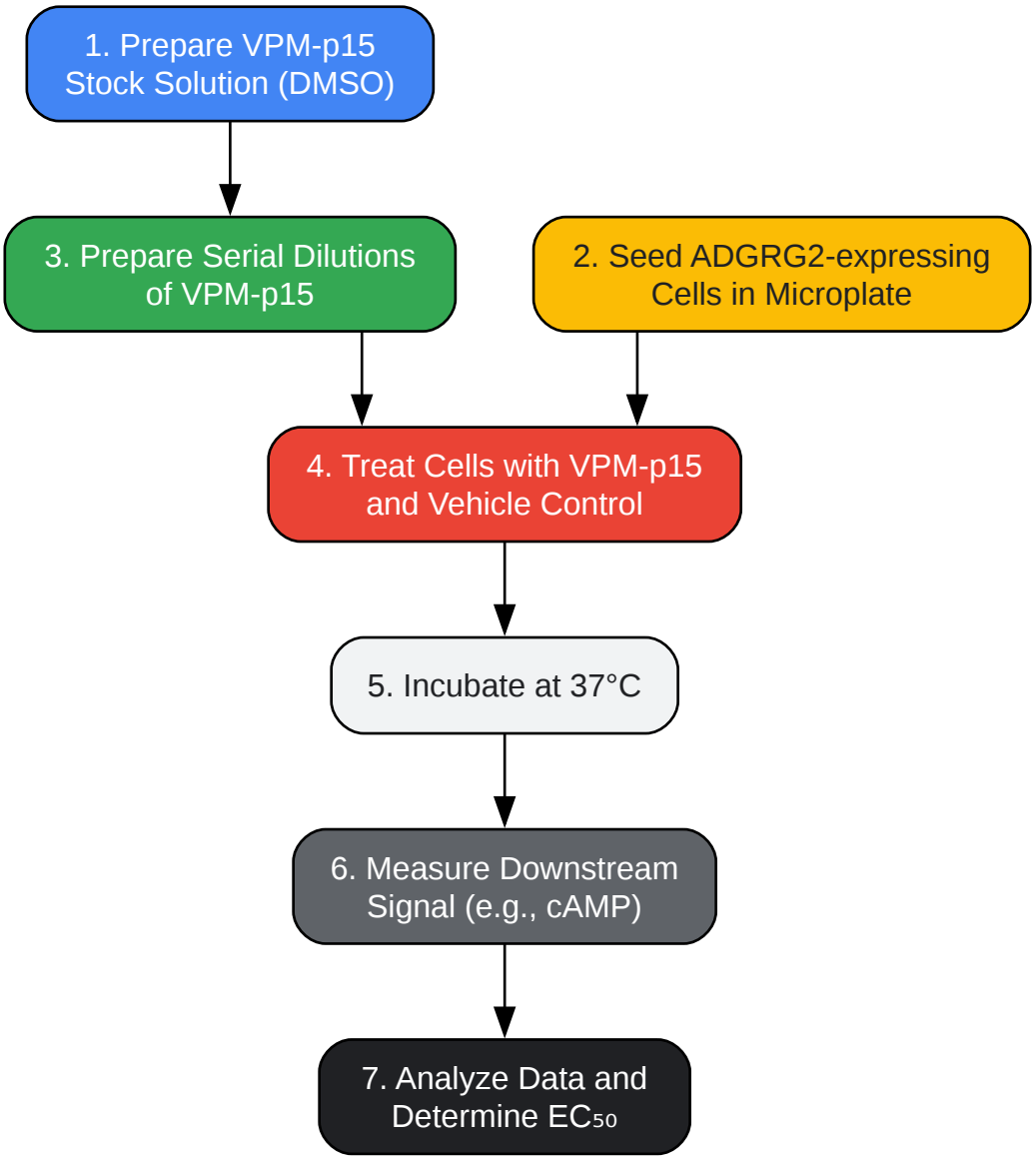
The following diagram illustrates a typical workflow for characterizing the activity of **VPM-p15** in a cell-based assay system.



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Caption: Workflow for **VPM-p15** characterization.

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